

An In-depth Technical Guide to 1-(Methylthio)pentane

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Compound of Interest

Compound Name: *Amyl methyl sulfide*

CAS No.: *1741-83-9*

Cat. No.: *B158305*

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Introduction

1-(Methylthio)pentane, also known by its common name **amyl methyl sulfide**, is an organosulfur compound with the chemical formula $C_6H_{14}S$.^[1] This thioether is a volatile, flammable liquid with a characteristically sulfurous odor.^[2] Its utility spans various fields, from being a component in flavor and fragrance formulations to serving as a versatile intermediate in organic synthesis. This guide provides a comprehensive overview of 1-(methylthio)pentane, detailing its chemical and physical properties, synthesis methodologies, analytical characterization, and key applications for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

A thorough understanding of the physicochemical properties of 1-(methylthio)pentane is fundamental for its safe handling, application, and analysis. These properties dictate its behavior in various chemical and physical processes.

Table 1: Key Physicochemical Properties of 1-(Methylthio)pentane

Property	Value	Source(s)
IUPAC Name	1-(Methylthio)pentane	[1]
Synonyms	Amyl methyl sulfide, Methyl pentyl sulfide, 2-Thiaheptane	[1][3]
CAS Number	1741-83-9	[1]
Molecular Formula	C ₆ H ₁₄ S	[1]
Molecular Weight	118.24 g/mol	[1]
Appearance	Colorless liquid	[4]
Density	0.84 g/cm ³	[2]
Melting Point	-94 °C	[2][5]
Boiling Point	145 °C	[2]
Flash Point	39.7 °C	[2]
Refractive Index	1.4490 to 1.4530	[2]
Solubility	Insoluble in water, soluble in organic solvents	
XLogP3	2.53960	[2]

These properties highlight 1-(methylthio)pentane as a relatively volatile and flammable compound, necessitating appropriate safety precautions during its handling and storage, such as keeping it away from heat, sparks, and open flames.[2] Its lipophilic nature, indicated by the positive XLogP3 value, suggests its preference for non-polar environments.

Synthesis of 1-(Methylthio)pentane: Methodologies and Mechanistic Insights

The synthesis of thioethers, including 1-(methylthio)pentane, is a well-established area of organic chemistry.[6] Several reliable methods exist, with the choice often depending on the availability of starting materials, desired scale, and reaction conditions. Two prevalent methods are detailed below, emphasizing the chemical principles that ensure their efficacy.

Method 1: Williamson-Type Synthesis via Thiolate Nucleophilic Substitution

This classical and widely used method is analogous to the Williamson ether synthesis and relies on the S_N2 reaction between a thiolate and an alkyl halide.^{[7][8][9]} The strong nucleophilicity of the thiolate anion facilitates the displacement of a halide from a primary alkyl halide.

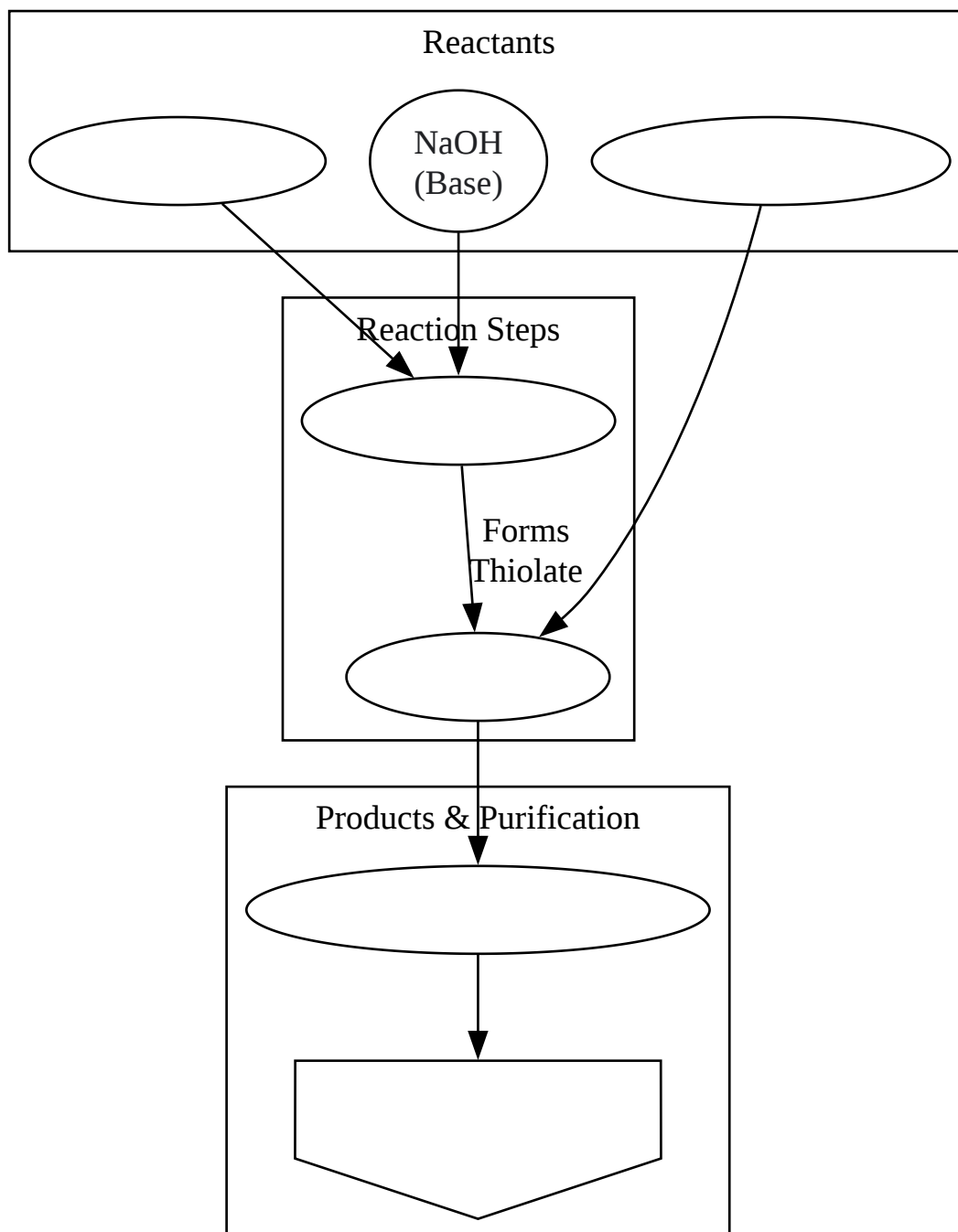
Causality of Experimental Choices:

- **Choice of Base:** A moderately strong base like sodium hydroxide is sufficient to deprotonate the thiol to form the highly nucleophilic thiolate. The use of a stronger base is generally not necessary and could lead to side reactions.
- **Solvent Selection:** A polar aprotic solvent such as dimethylformamide (DMF) or a protic solvent like ethanol is typically used.^[10] These solvents can solvate the cation of the thiolate salt, leaving the thiolate anion relatively free to act as a nucleophile.
- **Alkyl Halide:** A primary alkyl halide, such as 1-bromopentane, is ideal for this S_N2 reaction to minimize competing elimination reactions.

Experimental Protocol:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve sodium methanethiolate in a suitable solvent like ethanol. Alternatively, methanethiol can be deprotonated in situ using a base like sodium hydroxide.
- Slowly add an equimolar amount of 1-bromopentane to the solution at room temperature.
- Heat the reaction mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the mixture to room temperature and remove the solvent under reduced pressure.
- Partition the residue between water and a non-polar organic solvent (e.g., diethyl ether).

- Separate the organic layer, wash it with brine, dry it over anhydrous magnesium sulfate, and filter.
- Purify the crude product by fractional distillation to obtain pure 1-(methylthio)pentane.



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Method 2: Thiol-ene "Click" Reaction

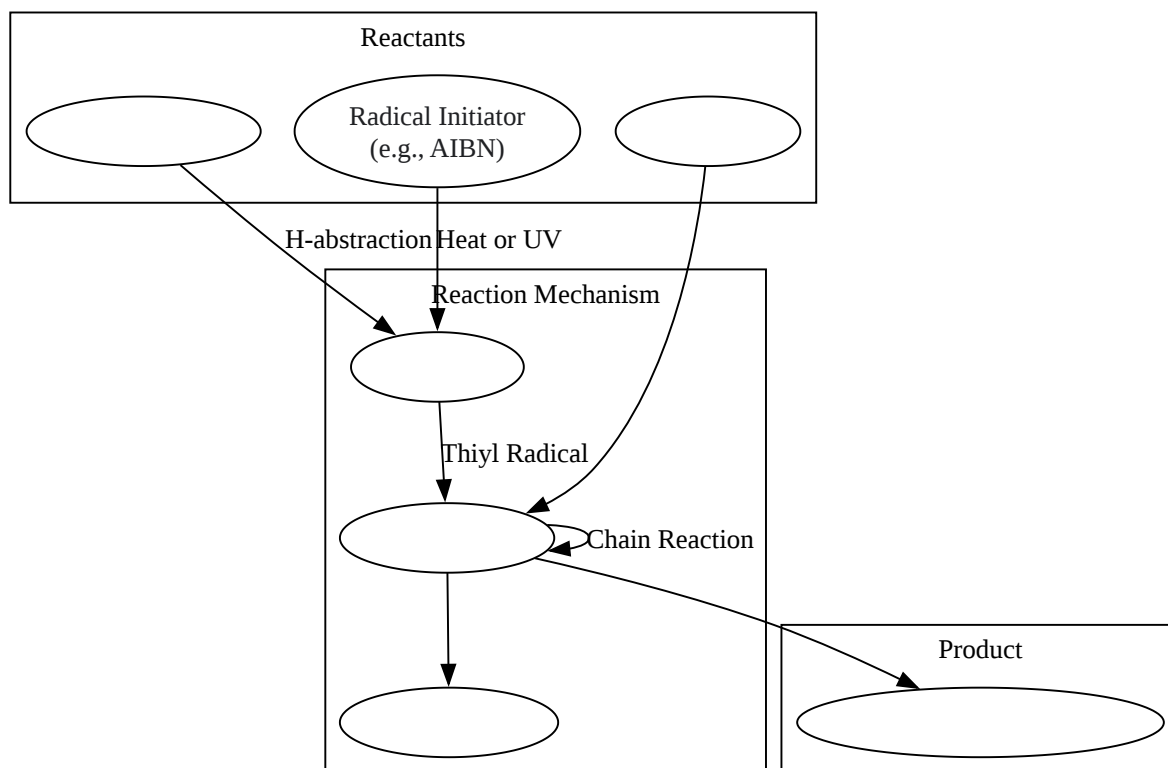
The thiol-ene reaction is a powerful and efficient method for the formation of carbon-sulfur bonds.^{[11][12]} It involves the addition of a thiol across a double bond, typically initiated by radicals or light.^[11] This reaction is considered a "click" reaction due to its high yield, stereoselectivity, and tolerance of a wide range of functional groups.^{[11][12]}

Causality of Experimental Choices:

- **Alkene Selection:** 1-Pentene serves as the alkene component, providing the five-carbon chain.
- **Initiator:** A radical initiator such as azobisisobutyronitrile (AIBN) or benzoyl peroxide is used to generate the initial thiyl radical. Alternatively, UV light can be used for photoinitiation.
- **Reaction Conditions:** The reaction is often carried out under inert atmosphere to prevent oxidation of the thiol and quenching of the radical intermediates.

Experimental Protocol:

- In a quartz reaction vessel, combine equimolar amounts of methanethiol and 1-pentene.
- Add a catalytic amount of a radical initiator (e.g., AIBN).
- Irradiate the mixture with a UV lamp (if using photoinitiation) or heat to a temperature appropriate for the chosen thermal initiator, under an inert atmosphere (e.g., nitrogen or argon).
- Monitor the reaction by GC to follow the consumption of the starting materials.
- Once the reaction is complete, remove any unreacted starting materials and the initiator by-products by distillation.
- The resulting 1-(methylthio)pentane is often of high purity and may not require further purification.



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Analytical Characterization

The identity and purity of synthesized 1-(methylthio)pentane must be confirmed through various analytical techniques. Each method provides unique structural information, and together they offer a comprehensive characterization of the molecule.

Spectroscopic and Spectrometric Analysis

Table 2: Expected Spectroscopic and Spectrometric Data for 1-(Methylthio)pentane

Technique	Expected Observations
^1H NMR	Signals corresponding to the methyl group attached to sulfur (singlet, ~2.1 ppm), the methylene group adjacent to sulfur (triplet, ~2.5 ppm), and the other methylene and methyl groups of the pentyl chain (multiplets, ~0.9-1.6 ppm).
^{13}C NMR	Resonances for the methyl carbon attached to sulfur (~15 ppm), the methylene carbon adjacent to sulfur (~35 ppm), and the remaining carbons of the pentyl chain (~22, 31, 32 ppm).
IR Spectroscopy	C-H stretching vibrations around 2850-2960 cm^{-1} , C-S stretching vibration around 600-800 cm^{-1} . [13]
Mass Spectrometry (EI)	Molecular ion peak (M^+) at $m/z = 118$. Key fragmentation patterns include the loss of alkyl fragments and cleavage alpha to the sulfur atom. [14]

The combination of these spectroscopic techniques provides a detailed fingerprint of the 1-(methylthio)pentane molecule, confirming its structure and assessing its purity.

Chromatographic Analysis

Gas chromatography (GC) is the premier technique for analyzing volatile sulfur compounds like 1-(methylthio)pentane.[\[15\]](#) When coupled with a sulfur-selective detector, such as a Sulfur Chemiluminescence Detector (SCD) or a Flame Photometric Detector (FPD), GC offers excellent sensitivity and selectivity for sulfur-containing analytes, even in complex matrices.[\[15\]](#)
[\[16\]](#)[\[17\]](#)

Experimental Protocol for GC-SCD Analysis:

- Column: A capillary column suitable for sulfur analysis, such as an Agilent DB-Sulfur (320 μm $\times$ 60 m, 4.2 μm), is recommended.[\[15\]](#)

- Carrier Gas: Helium or hydrogen at a constant pressure or flow rate.[15]
- Oven Program: An initial temperature of around 40-60°C, held for a few minutes, followed by a temperature ramp to a final temperature of approximately 250°C.
- Injector: Split/splitless injector at a temperature of around 250°C.
- Detector: Sulfur Chemiluminescence Detector (SCD) with the furnace at approximately 800°C.[15]

This method allows for the accurate quantification and identification of 1-(methylthio)pentane, crucial for quality control and in various application studies.

Applications and Significance

The unique properties of 1-(methylthio)pentane lend it to several important applications, particularly in the chemical and sensory sciences.

Flavor and Fragrance Industry

Thioethers are known for their potent and often complex aroma profiles. While many have strong, pungent odors, at very low concentrations, they can contribute desirable notes to flavors and fragrances.[4][18] 1-(Methylthio)pentane is used to impart specific savory, and sometimes fruity or tropical, nuances to food products and perfumes.[18][19] The fragrance and flavor industry continually seeks novel compounds to create new sensory experiences, and thioethers like 1-(methylthio)pentane are valuable tools in the perfumer's and flavorist's palette. [18]

Organic Synthesis

As a functionalized alkane, 1-(methylthio)pentane can serve as a building block in more complex organic syntheses. The sulfide group can be oxidized to the corresponding sulfoxide and sulfone, which are important functional groups in many biologically active molecules and materials.[7] The sulfur atom can also be used to direct further chemical transformations on the pentyl chain.

Research Applications

In a research context, 1-(methylthio)pentane and its isotopically labeled analogues, such as 1-(methylthio)-pentane-d₃, are used as standards in analytical method development and for mechanistic studies of chemical and biological processes involving sulfur compounds.^{[20][21]}

Safety and Handling

1-(Methylthio)pentane is a flammable liquid and vapor.^[2] It should be handled in a well-ventilated area, away from ignition sources.^[2] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn.^[2] For detailed safety information, refer to the Safety Data Sheet (SDS).^{[22][23]}

Conclusion

1-(Methylthio)pentane is a versatile organosulfur compound with established utility and potential for further applications. Its synthesis is achievable through robust and well-understood chemical reactions, and its characterization is straightforward with modern analytical techniques. For researchers and professionals in drug development and related fields, a comprehensive understanding of this compound's properties, synthesis, and applications is essential for leveraging its potential in the creation of new products and technologies.

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